

Advanced Protocol: Solvent Selection and Solubility Profiling for Etilefrine Pivalate

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Compound of Interest

Compound Name: *Etilefrine pivalate*

CAS No.: 85750-39-6

Cat. No.: B194572

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Part 1: Executive Summary & Chemical Context

Etilefrine Pivalate (3-[2-(ethylamino)-1-hydroxyethyl]phenyl 2,2-dimethylpropanoate) represents a classic prodrug design strategy. By esterifying the phenolic hydroxyl group of the parent molecule (etilefrine) with pivalic acid, the molecule's lipophilicity is significantly enhanced to improve membrane permeability and oral bioavailability.

However, this modification introduces a critical formulation challenge: The Solubility-Stability Paradox.

- **Solubility:** The pivalate ester reduces aqueous solubility at neutral pH compared to the parent drug, necessitating the use of organic co-solvents or pH manipulation.
- **Stability:** While the tert-butyl group of the pivalate moiety provides steric hindrance that resists hydrolysis better than simple acetates, the ester bond remains susceptible to hydrolytic cleavage in aqueous environments, particularly at extreme pH levels.

This guide provides a rigorous, self-validating protocol for selecting solvents that balance high solubility with maximal chemical stability.

Physicochemical Profile

Property	Value / Characteristic	Implication for Solvent Selection
Molecular Formula		Moderate molecular weight.
Functionality	Secondary Amine, Pivalate Ester	Amine: pH-dependent solubility (soluble < pH 8). Ester: Hydrolysis risk in water. [1]
LogP (Predicted)	~2.2 - 2.5	Lipophilic. Requires organic solvents or surfactants for neutral aqueous formulation.
pKa (Amine)	~9.5 (Estimated)	Ionized (cationic) at physiological pH; highly soluble as a salt (HCl).
Key Solubility	DMSO: ~50 mg/mL	Excellent stock solvent.

Part 2: Solvent Screening Strategy

The selection process must prioritize compatibility (preventing degradation) over simple capacity (amount dissolved).

Class A: Primary Stock Solvents (High Capacity, High Stability)

These solvents are used for preparing master stock solutions for storage or in vitro assays.

- Dimethyl Sulfoxide (DMSO): Recommended. [\[2\]](#) High solubility (~50 mg/mL). Inert to ester hydrolysis in anhydrous conditions.
- Anhydrous Ethanol: Good solubility. Suitable for biological assays where DMSO toxicity is a concern. Store at -20°C to prevent transesterification.

Class B: Analytical Solvents (HPLC/LC-MS)

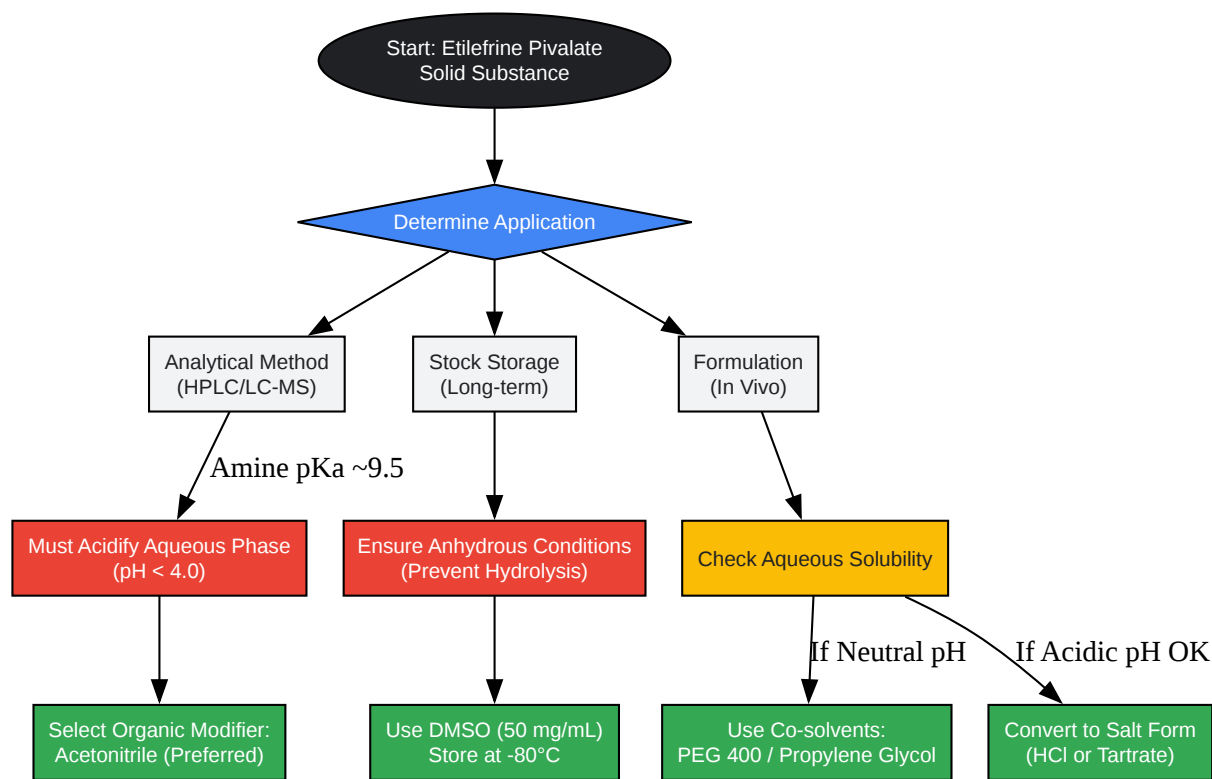
- Acetonitrile (ACN): Preferred organic modifier. Lower viscosity and UV cutoff than methanol.
- Acidified Water (0.1% Formic Acid): Essential to maintain the amine in its cationic form (), drastically increasing solubility and preventing peak tailing.

Class C: Formulation Vehicles (Biocompatible)

- Polyethylene Glycol 400 (PEG 400): Excellent solubilizer for lipophilic amines.
- Propylene Glycol (PG): Common co-solvent.
- Lipid Carriers: Due to the pivalate lipophilicity, oil-based vehicles (e.g., Miglyol) are viable for oral delivery.

Part 3: Visualization of Decision Logic

The following diagram outlines the critical decision pathways for solvent selection based on the intended application (Analysis vs. Formulation).



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Figure 1: Decision matrix for selecting the optimal solvent system based on downstream application.

Part 4: Detailed Experimental Protocols

Protocol 1: Saturation Solubility Determination (Shake-Flask Method)

Objective: To quantify the exact solubility of **Etilefrine Pivalate** in candidate solvents.

Materials:

- **Etilefrine Pivalate** (Solid).[\[3\]](#)[\[4\]](#)

- Solvents: Water (pH 1.2, 4.5, 6.8, 7.4), Ethanol, PEG 400.
- 0.45 µm PTFE Syringe Filters (Hydrophilic/Hydrophobic compatible).
- HPLC System with UV detection (217 nm).

Workflow:

- Preparation: Add excess **Etilefrine Pivalate** solid (approx. 10 mg) to 1 mL of the test solvent in a glass vial.
- Equilibration: Seal vials and place in an orbital shaker at 25°C for 24 hours.
 - Note: Protect from light to prevent photodegradation.
- Filtration: Filter the supernatant using a pre-warmed syringe filter to remove undissolved solid.
- Dilution: Immediately dilute the filtrate with mobile phase to bring concentration within the linear calibration range.
- Quantification: Analyze via HPLC.
 - Calculation:

Protocol 2: Hydrolytic Stability Assessment

Objective: To verify that the selected solvent does not degrade the pivalate ester into the parent etilefrine.

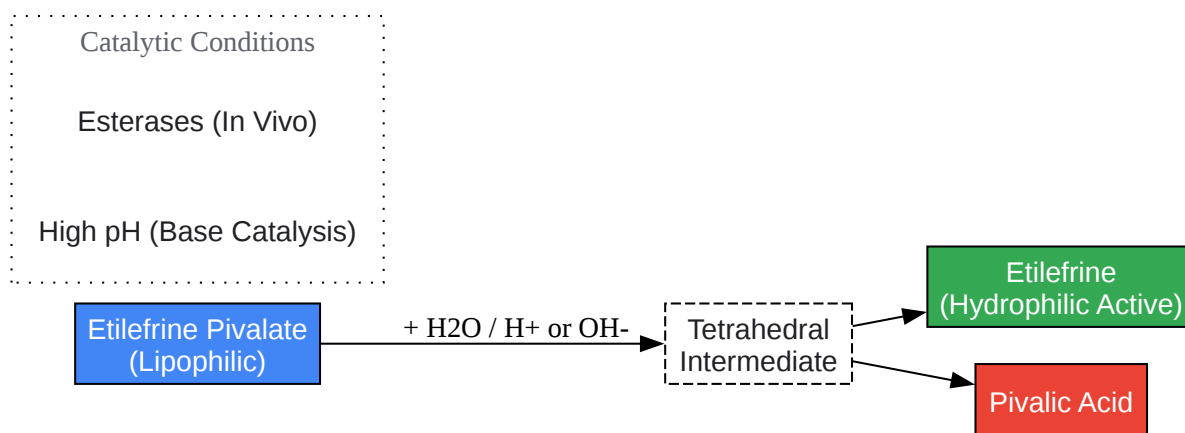
Workflow:

- Spiking: Prepare a 1 mg/mL solution of **Etilefrine Pivalate** in the test solvent (e.g., Water/Ethanol 50:50).
- Incubation: Incubate at 37°C.

- Sampling: Aliquot samples at T=0, 1h, 4h, 24h.
- Quenching: If using aqueous buffers, quench immediately with cold acetonitrile.
- Analysis: Monitor the appearance of the Etilefrine (Parent) peak.
 - **Etilefrine Pivalate** RT: ~High (Lipophilic).[5]
 - Etilefrine Parent RT: ~Low (Hydrophilic).
 - Acceptance Criteria: < 1% degradation over 24 hours.

Part 5: Degradation Pathway Visualization

Understanding the breakdown mechanism is vital for interpreting stability data in protic solvents.



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Figure 2: Hydrolytic degradation pathway of **Etilefrine Pivalate** yielding the parent drug and pivalic acid.[4]

References

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